

# Thermodynamic Properties of Calcium Oxalate Hydrates: A Technical Guide

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## Compound of Interest

Compound Name: *Calcium mesoxalate trihydrate*

Cat. No.: *B15550055*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of calcium oxalate hydrates, crucial compounds in fields ranging from pharmaceutical development, where they can be undesired crystalline forms of active pharmaceutical ingredients, to clinical research on nephrolithiasis. Understanding the thermodynamic stability, solubility, and thermal behavior of these hydrates—primarily whewellite (monohydrate), weddellite (dihydrate), and caoxite (trihydrate)—is fundamental for controlling their formation, dissolution, and phase transformations.

## Core Thermodynamic Data

The thermodynamic stability of the different calcium oxalate hydrates is a key factor in determining their prevalence and behavior. The following tables summarize the available quantitative data for the standard enthalpy of formation ( $\Delta_f H^\circ$ ), standard Gibbs free energy of formation ( $\Delta_f G^\circ$ ), standard molar entropy ( $S^\circ$ ), and solubility product ( $K_{sp}$ ).

Table 1: Standard Thermodynamic Properties of Calcium Oxalate Hydrates at 298.15 K (25 °C)

| Hydrate Form | Mineral Name | Formula                                            | $\Delta_f H^\circ$ (kJ/mol) | $\Delta_f G^\circ$ (kJ/mol) | $S^\circ$ (J/mol·K) |
|--------------|--------------|----------------------------------------------------|-----------------------------|-----------------------------|---------------------|
| Monohydrate  | Whewellite   | $\text{CaC}_2\text{O}_4 \cdot \text{H}_2\text{O}$  | -1670                       | -1509                       | 156                 |
| Dihydrate    | Weddellite   | $\text{CaC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$ | -1984 (estimated)           | Not Available               | Not Available       |
| Trihydrate   | Caoxite      | $\text{CaC}_2\text{O}_4 \cdot 3\text{H}_2\text{O}$ | -2296 (estimated)           | Not Available               | Not Available       |

Table 2: Solubility Products (Ksp) of Calcium Oxalate Hydrates

| Hydrate Form | Mineral Name | Formula                                            | Ksp at 25 °C              | pKsp at 20°C  |
|--------------|--------------|----------------------------------------------------|---------------------------|---------------|
| Monohydrate  | Whewellite   | $\text{CaC}_2\text{O}_4 \cdot \text{H}_2\text{O}$  | $2.57 \times 10^{-9}$     | 8.7           |
| Dihydrate    | Weddellite   | $\text{CaC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$ | Not Consistently Reported | Not Available |
| Trihydrate   | Caoxite      | $\text{CaC}_2\text{O}_4 \cdot 3\text{H}_2\text{O}$ | Not Consistently Reported | Not Available |

Note: The solubility of calcium oxalate hydrates is influenced by factors such as pH, ionic strength, and the presence of inhibitors. The monohydrate is the least soluble and most stable form under physiological conditions.

## Thermal Decomposition

The thermal decomposition of calcium oxalate hydrates follows a well-defined, multi-step process, making thermogravimetric analysis (TGA) a valuable tool for their characterization.

Table 3: Thermal Decomposition Data for Calcium Oxalate Monohydrate (Whewellite)

| Decomposition Step | Reaction                                                                                                                                | Temperature Range (°C) | Theoretical Mass Loss (%) |
|--------------------|-----------------------------------------------------------------------------------------------------------------------------------------|------------------------|---------------------------|
| 1. Dehydration     | $\text{CaC}_2\text{O}_4 \cdot \text{H}_2\text{O}(\text{s}) \rightarrow \text{CaC}_2\text{O}_4(\text{s}) + \text{H}_2\text{O}(\text{g})$ | ~100 - 250             | 12.33                     |
| 2. Decarbonylation | $\text{CaC}_2\text{O}_4(\text{s}) \rightarrow \text{CaCO}_3(\text{s}) + \text{CO}(\text{g})$                                            | ~400 - 500             | 19.17                     |
| 3. Decarboxylation | $\text{CaCO}_3(\text{s}) \rightarrow \text{CaO}(\text{s}) + \text{CO}_2(\text{g})$                                                      | ~650 - 800             | 30.12                     |

Note: The exact temperature ranges can vary depending on factors such as heating rate and atmosphere.

The dihydrate and trihydrate forms also undergo dehydration, eventually converting to the monohydrate before following the decomposition pathway outlined above. Weddellite typically loses its zeolitic water at lower temperatures before the structural water is removed.

## Experimental Protocols

Detailed and consistent experimental methodologies are critical for obtaining reliable thermodynamic data. The following sections outline the protocols for key analytical techniques used in the study of calcium oxalate hydrates.

### Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition pathway of calcium oxalate hydrates by measuring the change in mass as a function of temperature.

Methodology:

- **Instrument Calibration:** Calibrate the thermogravimetric analyzer for mass and temperature according to the manufacturer's specifications. Calcium oxalate monohydrate is often used as a standard for this purpose due to its well-characterized decomposition.
- **Sample Preparation:** Accurately weigh 5-10 mg of the calcium oxalate hydrate sample into a clean, tared TGA pan (typically alumina or platinum).

- Instrument Parameters:
  - Heating Rate: A typical heating rate is 10 °C/min. Slower or faster rates can be used to study the kinetics of decomposition.
  - Temperature Program: Heat the sample from ambient temperature to approximately 900-1000 °C.
  - Atmosphere: Use an inert atmosphere, such as nitrogen or argon, at a constant flow rate (e.g., 20-50 mL/min) to prevent oxidative side reactions.
- Data Analysis:
  - Plot the percentage of mass loss versus temperature.
  - Determine the onset and completion temperatures for each mass loss step.
  - Calculate the percentage of mass loss for each step and compare it to the theoretical values to identify the evolved species (e.g., H<sub>2</sub>O, CO, CO<sub>2</sub>).
  - The derivative of the TGA curve (DTG) can be used to identify the temperature of the maximum rate of mass loss for each step.

## Differential Scanning Calorimetry (DSC)

Objective: To measure the heat flow associated with the thermal transitions (e.g., dehydration, decomposition) of calcium oxalate hydrates.

Methodology:

- Instrument Calibration: Calibrate the DSC instrument for temperature and enthalpy using appropriate standards (e.g., indium).
- Sample Preparation: Accurately weigh 2-5 mg of the calcium oxalate hydrate sample into a DSC pan. The pan is then hermetically sealed or left open, depending on the desired experimental conditions.
- Instrument Parameters:

- Heating Rate: A typical heating rate is 10 °C/min.
- Temperature Program: Heat the sample over a temperature range that encompasses the expected thermal events.
- Atmosphere: Use an inert atmosphere, such as nitrogen, at a constant flow rate.
- Data Analysis:
  - Plot the heat flow versus temperature.
  - Identify endothermic (heat absorbing) and exothermic (heat releasing) peaks corresponding to thermal events.
  - Integrate the area under each peak to determine the enthalpy change ( $\Delta H$ ) for the transition. For dehydration, this gives the enthalpy of dehydration.

## Solubility Measurement

Objective: To determine the solubility and solubility product ( $K_{sp}$ ) of calcium oxalate hydrates in a given solvent (e.g., water, buffer solution).

Methodology:

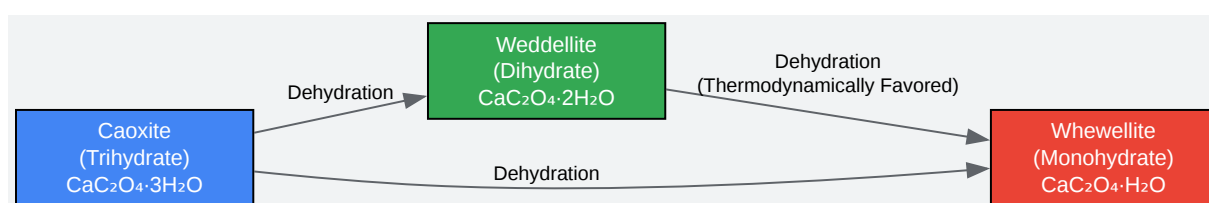
- Equilibrium Saturation:
  - Add an excess amount of the calcium oxalate hydrate to the solvent in a sealed container.
  - Agitate the suspension at a constant temperature (e.g., 25 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
  - Allow the solid to settle.
  - Carefully withdraw a sample of the supernatant using a syringe fitted with a filter (e.g., 0.22  $\mu\text{m}$ ) to remove all solid particles.
- Concentration Analysis:

- Determine the concentration of calcium ions in the filtrate using a suitable analytical technique such as:
  - Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) for high sensitivity and accuracy.
  - Titration with a standardized EDTA solution.
- Data Analysis:
  - From the measured calcium concentration, calculate the molar solubility of the calcium oxalate hydrate.
  - The solubility product ( $K_{sp}$ ) can then be calculated, taking into account the stoichiometry of the dissolution and the activity coefficients of the ions in solution.

## Visualizations

### Logical Relationships and Transformations

The different hydrates of calcium oxalate are not equally stable, with a clear thermodynamic drive towards the formation of the most stable monohydrate form, whewellite. This relationship is crucial in understanding the crystallization processes.

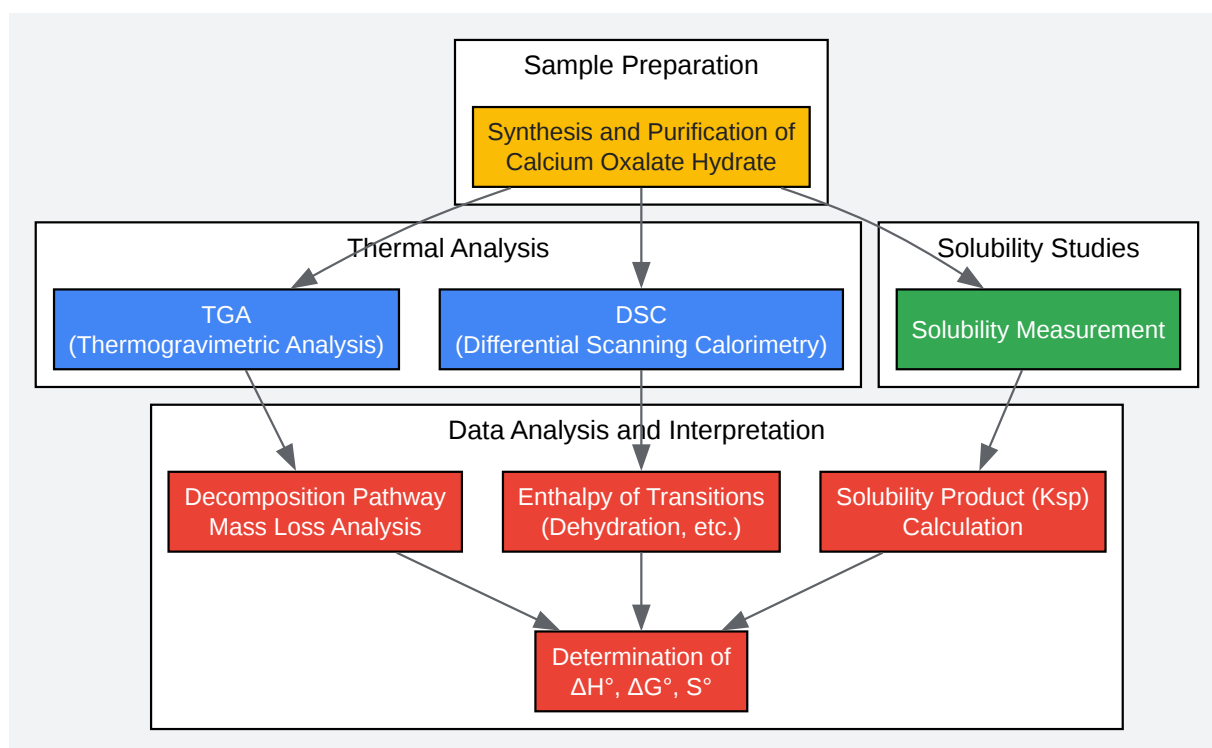


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Caption: Phase transformation pathways of calcium oxalate hydrates.

## Experimental Workflow for Thermodynamic Characterization

The determination of the thermodynamic properties of calcium oxalate hydrates involves a coordinated application of several analytical techniques.



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Caption: Experimental workflow for thermodynamic characterization.

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